

1-Decyl-3-methylimidazolium bromide molecular weight and formula

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Compound of Interest

Compound Name: 1-Decyl-3-methylimidazolium
bromide

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Technical Guide: 1-Decyl-3-methylimidazolium bromide

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the core physicochemical properties of **1-Decyl-3-methylimidazolium bromide** ([C10MIM]Br), an ionic liquid with applications in various scientific fields.

Core Molecular Data

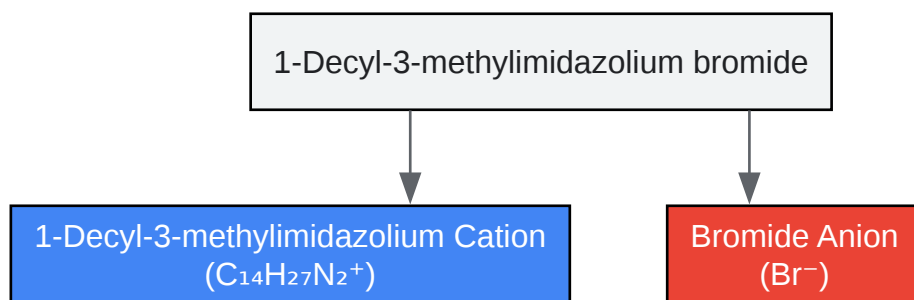
1-Decyl-3-methylimidazolium bromide is an imidazolium-based ionic liquid. Its structure consists of an organic cation, 1-decyl-3-methylimidazolium, and a bromide anion.^[1] The key quantitative molecular data for this compound are summarized in the table below.

Parameter	Value	References
Molecular Formula	C ₁₄ H ₂₇ BrN ₂	[2][3][4]
Molecular Weight	303.28 g/mol	[2][3][5]
Exact Mass	302.13600 u	[3]

Note: Slight variations in molecular weight (e.g., 306.29 g/mol) have been reported in some sources.[1]

Molecular Structure and Composition

The logical relationship between the constituent ions of **1-Decyl-3-methylimidazolium bromide** is illustrated in the following diagram. The compound is formed by the ionic association of the 1-decyl-3-methylimidazolium cation and the bromide anion.



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Caption: Ionic composition of **1-Decyl-3-methylimidazolium bromide**.

Physicochemical Properties

Beyond its molecular weight and formula, several other physicochemical properties of **1-Decyl-3-methylimidazolium bromide** have been documented. It is typically a colorless to yellowish liquid.[1] A summary of notable properties is provided below.

Property	Value	References
Melting Point	-15 °C to 30 °C	[3][5]
Boiling Point	325 °C	[1]
Solubility	Soluble in water and organic solvents like ethanol, methanol, and acetone.	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **1-Decyl-3-methylimidazolium bromide** were not available in the initial search results. A general synthesis method involves the reaction of 1-methylimidazole with 1-decanol in the presence of hydrobromic acid.[1] For specific, validated experimental procedures, researchers should consult peer-reviewed scientific literature or established chemical synthesis databases.

Applications

1-Decyl-3-methylimidazolium bromide is recognized for its utility in various applications, including catalysis, electrochemistry, and as a stationary phase in chromatography.[1] Its low viscosity and high thermal stability make it a versatile compound in these fields.[1]

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